

# impact of different extraction solvents on fumonisin recovery

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## Compound of Interest

Compound Name: *Fumonisin B3-13C34*

Cat. No.: *B10821236*

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## Technical Support Center: Fumonisin Extraction

Welcome to the technical support center for fumonisin analysis. This resource provides troubleshooting guidance and answers to frequently asked questions related to the impact of different extraction solvents on fumonisin recovery.

### Frequently Asked Questions (FAQs)

Q1: Which solvent system is best for extracting fumonisins?

The optimal solvent system for fumonisin extraction depends on the sample matrix and the analytical method. However, mixtures of an organic solvent and water are most commonly used due to the polar nature of fumonisins.[1][2][3] Acetonitrile-water (ACN/H<sub>2</sub>O) and methanol-water (MeOH/H<sub>2</sub>O) are the most frequently applied mixtures.[1] For some complex matrices, a combination of acetonitrile, methanol, and water (ACN/MeOH/H<sub>2</sub>O) has been shown to provide the best extraction yields.[4]

Q2: What is the typical ratio of organic solvent to water?

Commonly used ratios for acetonitrile-water are 1:1 (v/v) or 80:20 (v/v).[1][4] For methanol-water, a common ratio is 3:1 (v/v).[1][5] The European standard EN 14352 suggests a double extraction, first with a higher concentration of organic solvent and then with a more aqueous solution.[4]

Q3: Does temperature affect fumonisin extraction efficiency?

Yes, temperature can significantly impact fumonisin recovery. For some matrices, such as taco shells and nacho chips, increasing the extraction temperature from 23°C to 80°C can nearly triple the quantity of fumonisins extracted when using an acetonitrile-methanol-water mixture.  
[6][7]

Q4: Is it necessary to use an acid or buffer in the extraction solvent?

The addition of an acid, such as formic acid or acetic acid, to the extraction solvent can improve recovery rates, particularly for certain matrices.[4][8] Acidification can help to increase the lipophilic character of the fumonisins, aiding in their extraction.[9] For some corn-based foods, using a methanol-borate buffer (pH 9.2) has been shown to significantly improve recoveries compared to methanol-water alone.[10][11]

Q5: Can I use 100% water for extraction?

While 100% water has been successfully used for extracting fumonisins from some corn products, it is not universally effective and may not work for all matrices, such as rice.[6][7] Using high proportions of water can also introduce technical challenges during the extraction process.[6][7]

## Troubleshooting Guide

### Issue 1: Low Fumonisin Recovery

- Possible Cause: Inefficient extraction solvent for the specific matrix.
  - Solution: Consider changing the solvent system. If using methanol-water, try acetonitrile-water or a ternary mixture of acetonitrile-methanol-water.[1][4] The polarity of the solvent mixture is crucial for efficient extraction.[12] For complex matrices, a multi-mycotoxin method using a mixture of acetonitrile, methanol, and water (1:1:2 v/v/v) has been shown to be effective.[4]
- Possible Cause: Sub-optimal extraction temperature.

- Solution: Increase the extraction temperature. Studies have shown that for certain corn products, increasing the temperature to 80°C can dramatically improve recovery.[6][7]
- Possible Cause: Matrix-analyte interactions ("hidden fumonisins").
  - Solution: The interaction between fumonisins and matrix components can lead to low recoveries.[13][14] Adjusting the pH of the extraction solvent by adding an acid or a buffer can help to disrupt these interactions.[9][10][11] An in vitro digestion protocol has also been shown to improve the recovery of native fumonisins.[13][14]
- Possible Cause: Inadequate sample-to-solvent ratio or extraction time.
  - Solution: Ensure that the volume of the extraction solvent is sufficient and that the extraction time is adequate to allow for complete extraction. A 15-minute extended extraction time has been suggested to be beneficial.[4]

## Issue 2: Phase Separation During Extraction

- Possible Cause: Use of acetonitrile-water mixtures.
  - Solution: Phase separation can sometimes occur when using acetonitrile-water as the extraction solvent, which may lead to inaccurate results.[1][5] While this can be a complex issue, ensuring proper homogenization and considering alternative solvent systems if the problem persists are recommended.

## Issue 3: Poor Chromatographic Resolution

- Possible Cause: Incompatible solvent used for sample dissolution before analysis.
  - Solution: The solvent used to dissolve the purified extract for HPLC analysis can affect the chromatographic response. Methanol has been reported as the best solvent for dissolving fumonisin derivatives before HPLC analysis, while acetonitrile was found to be the poorest.[15]

# Data Presentation

Table 1: Comparison of Fumonisin B1 and B2 Recovery with Different Extraction Solvents in Corn-Based Products.

Food Matrix	Extraction Solvent	Temperature (°C)	Average Recovery (%)	Reference
Taco Shells	Acetonitrile-Methanol-Water (1:1:2)	23	~33	<a href="#">[6]</a> <a href="#">[7]</a>
Taco Shells	Acetonitrile-Methanol-Water (1:1:2)	80	~99	<a href="#">[6]</a> <a href="#">[7]</a>
Taco Shells	Ethanol-Water (3:7)	80	~130	<a href="#">[6]</a> <a href="#">[7]</a>
Cornmeal	Methanol-Water (3:1)	N/A	Variable	<a href="#">[1]</a> <a href="#">[5]</a>
Cornmeal	Acetonitrile-Water (1:1)	N/A	Better than MeOH/H <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[5]</a>
Corn Bran Flour	Methanol-Water (3:1)	N/A	Very Low	<a href="#">[10]</a> <a href="#">[11]</a>
Corn Bran Flour	Methanol-Borate Buffer (pH 9.2) (3:1)	N/A	FB1: 91 ± 17, FB2: 84 ± 9	<a href="#">[10]</a> <a href="#">[11]</a>
Spiked Corn	Acetonitrile-Methanol-Water (25:25:50)	N/A	FB1 & FB2: 90.4-101	<a href="#">[16]</a>

N/A: Not available in the cited source.

## Experimental Protocols

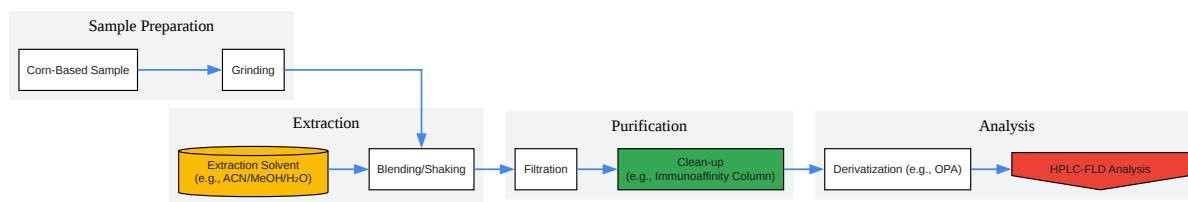
Protocol 1: Extraction of Fumonisin from Corn Products using Acetonitrile-Methanol-Water

This protocol is based on methodologies described in scientific literature.[\[6\]](#)[\[7\]](#)[\[16\]](#)[\[17\]](#)

- Sample Preparation: Grind the corn product sample to a fine powder.

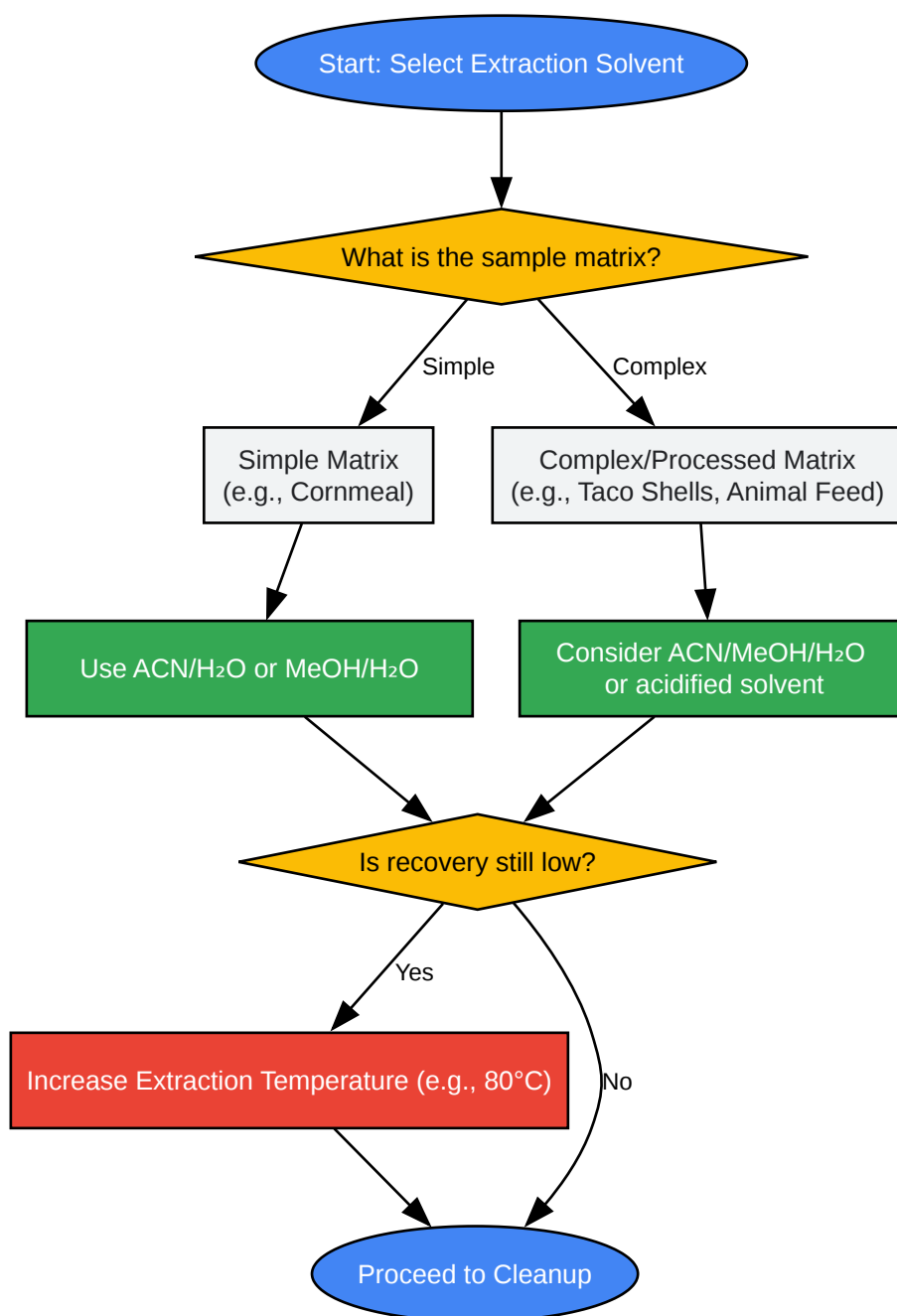
- Extraction:
  - Weigh 25 g of the ground sample into a blender jar.
  - Add 50 mL of acetonitrile-methanol-water (25:25:50, v/v/v) as the extraction solvent.[\[17\]](#)
  - Blend at high speed for 3 minutes.
- Filtration: Filter the extract through a fluted filter paper.
- Cleanup (Immunoaffinity Column):
  - Dilute the filtered extract with phosphate-buffered saline (PBS).
  - Pass the diluted extract through an immunoaffinity column specific for fumonisins.
  - Wash the column with PBS to remove interfering compounds.
  - Elute the fumonisins from the column with methanol.
- Analysis:
  - Evaporate the eluate to dryness under a stream of nitrogen.
  - Reconstitute the residue in a suitable solvent (e.g., methanol).
  - Derivatize the fumonisins with a fluorescent reagent (e.g., o-phthaldialdehyde, OPA).[\[6\]](#)[\[7\]](#)  
[\[17\]](#)
  - Analyze by High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD).

## Visualizations



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Caption: General workflow for fumonisin extraction and analysis.



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Caption: Decision logic for selecting a fumonisin extraction solvent.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. files.core.ac.uk [files.core.ac.uk]
- 4. researchgate.net [researchgate.net]
- 5. Comparison of different extraction and clean-up procedures for the determination of fumonisins in maize and maize-based food products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. researchgate.net [researchgate.net]
- 8. ejchem.journals.ekb.eg [ejchem.journals.ekb.eg]
- 9. researchgate.net [researchgate.net]
- 10. Stability and problems in recovery of fumonisins added to corn-based foods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. academic.oup.com [academic.oup.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Difficulties in fumonisin determination: the issue of hidden fumonisins [air.unipr.it]
- 15. Effect of solvents on the fumonisins analysis by high-performance liquid chromatography with AccQ.Fluor as the derivatizing reagent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. jfda-online.com [jfda-online.com]
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